

# Essential Safety and Logistics for Handling 2-((Dimethylamino)methyl)aniline

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## Compound of Interest

Compound Name: 2-((Dimethylamino)methyl)aniline

Cat. No.: B158372

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This guide provides immediate, essential safety protocols, personal protective equipment (PPE) requirements, and operational and disposal plans for **2-((Dimethylamino)methyl)aniline**.

Chemical Identifier:

- Name: **2-((Dimethylamino)methyl)aniline**
- Synonyms: 2-[(dimethylamino)methyl]aniline
- Molecular Formula: C<sub>9</sub>H<sub>14</sub>N<sub>2</sub>
- Molecular Weight: 150.22 g/mol


## Hazard Identification and GHS Classification

**2-((Dimethylamino)methyl)aniline** is classified as a hazardous substance. Based on information for the compound and structurally similar chemicals, the primary hazards include:

- Acute Toxicity (Oral): Harmful if swallowed.[1]
- Skin Sensitization: May cause an allergic skin reaction.[1]
- Serious Eye Irritation: Causes serious eye irritation.[1][2][3]

- Skin Irritation: Causes skin irritation.[2][3]
- Respiratory Irritation: May cause respiratory irritation.[2][3]

GHS Pictograms:

-  alt text

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[2][3]
- H317: May cause an allergic skin reaction.[1]
- H319: Causes serious eye irritation.[1][2][3]
- H335: May cause respiratory irritation.[2][3]

## Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is crucial to minimize exposure. The following table summarizes the required PPE for handling **2-((Dimethylamino)methyl)aniline**.

PPE Category	Specification	Standards/References
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be necessary where splashing is a potential hazard. <a href="#">[2]</a> <a href="#">[4]</a>	EN 166, 29 CFR 1910.133
Skin Protection	Impervious protective clothing, such as a lab coat, to prevent skin contact. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>	General laboratory practice
Chemical-resistant gloves (e.g., nitrile, neoprene). The specific type should be chosen based on the concentration and quantity of the substance being handled. Consult glove manufacturer data for permeation times. <a href="#">[2]</a> <a href="#">[4]</a>	EN 374	
Respiratory Protection	For weighing and diluting, use a NIOSH-approved half-face respirator with a combination filter for organic vapors if not handled in a fume hood. <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> If exposure limits are exceeded or irritation occurs, a higher level of respiratory protection may be necessary. <a href="#">[6]</a> <a href="#">[8]</a>	NIOSH, EN 149

## Experimental Protocol: Safe Handling and Use

Adherence to the following procedural steps is mandatory when working with **2-((Dimethylamino)methyl)aniline**.

### 1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably a chemical fume hood.[2][6]
- Ensure an eyewash station and safety shower are readily accessible.[2]
- Keep the substance away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[6]
- Store the chemical in a cool, dry, and well-ventilated area in a tightly closed container.[2][6]
- Before handling, put on all required PPE as specified in the table above.

## 2. Handling the Chemical:

- Avoid breathing fumes, vapors, or dust.[2][3]
- Prevent contact with skin, eyes, and clothing.[2][3]
- After handling, wash hands thoroughly with soap and water.[2][3][6]
- Do not eat, drink, or smoke in the laboratory area.[6][9]

## 3. First Aid Measures:

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[2][3][6]
- If on Skin: Wash with plenty of soap and water. If skin irritation or a rash occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[2][3][6]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][3]
- If Swallowed: Rinse mouth. Call a poison center or doctor if you feel unwell.[1][9]

# Disposal Plan

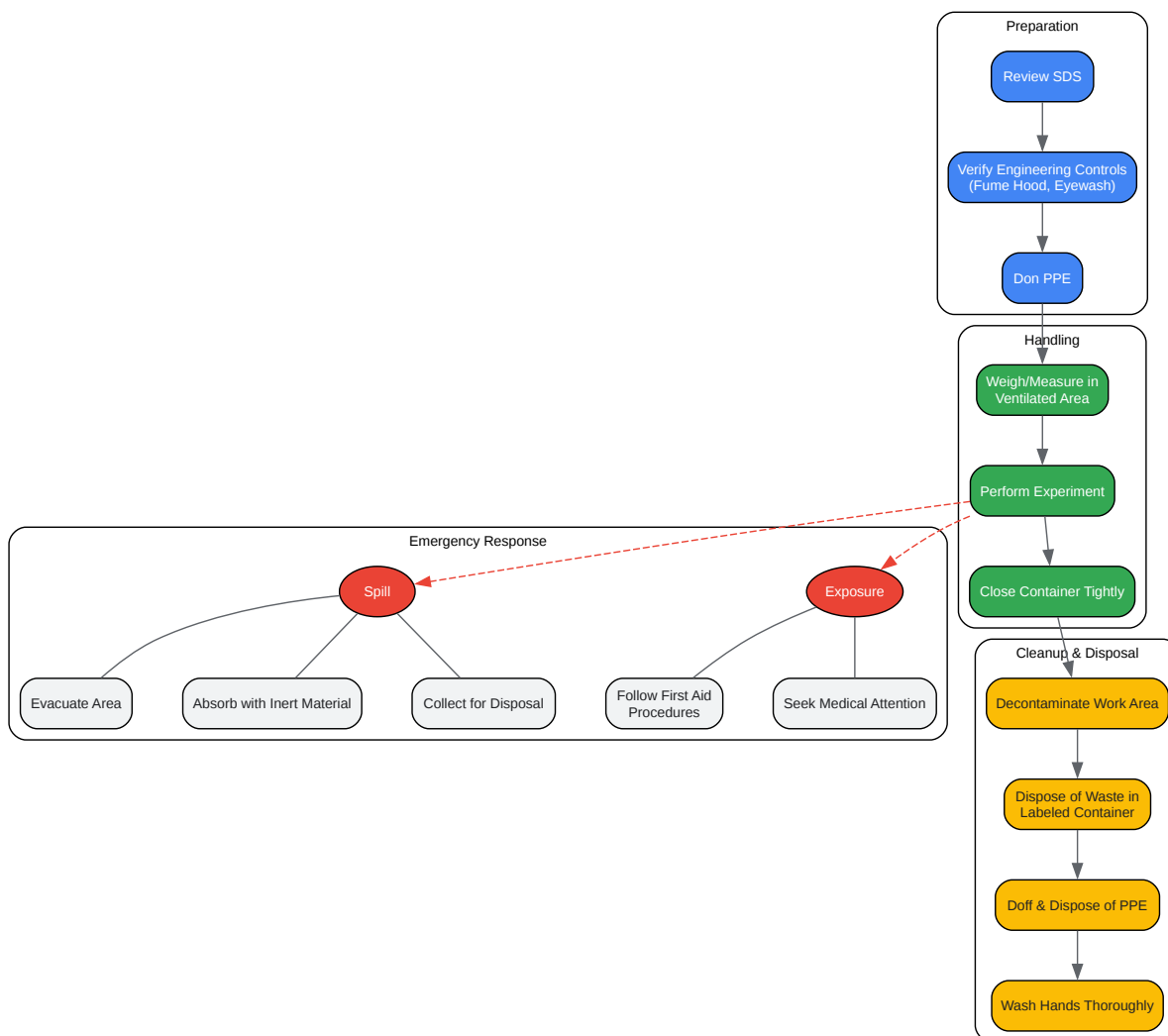
Contaminated materials and waste must be handled as hazardous waste.

- **Waste Collection:** Collect waste material in a suitable, labeled, and sealed container. Do not dispose of it with household garbage or allow it to reach the sewage system.[\[10\]](#)
- **Disposal of Contaminated PPE:** Used gloves, lab coats, and other disposable PPE should be collected in a designated hazardous waste container.
- **Disposal Method:** Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[2\]](#)[\[6\]](#)

## Safe Handling Workflow

The following diagram illustrates the logical workflow for safely handling **2-((Dimethylamino)methyl)aniline**.

Safe Handling Workflow for 2-((Dimethylamino)methyl)aniline

[Click to download full resolution via product page](#)Caption: Workflow for handling **2-((Dimethylamino)methyl)aniline**.

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## References

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